

Core Identification and Synonyms of 5-Oxooctanoic Acid

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Compound of Interest

Compound Name: 5-Oxooctanoic acid

Cat. No.: B1296286

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5-Oxooctanoic acid is a medium-chain fatty acid.^[1] Its definitive identifier is its CAS (Chemical Abstracts Service) Registry Number, which provides a unique and unambiguous reference for the compound.

Quantitative Data Summary

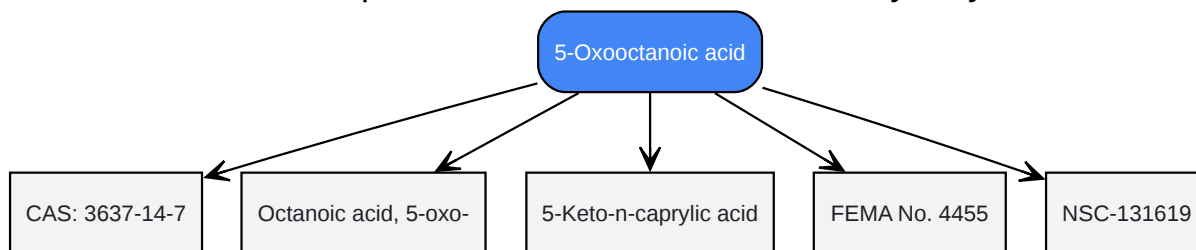
The following table summarizes the key identifiers and synonyms for **5-Oxooctanoic acid**.

Identifier Type	Value
CAS Number	3637-14-7 ^[1]
Primary Name	5-Oxooctanoic acid ^[1] ^[2]
Synonym	Octanoic acid, 5-oxo- ^[1]
Synonym	5-Keto-n-caprylic acid ^[1]
FEMA Number	4455 ^[1]
NSC Number	131619 ^[1]

Visualization of Synonym Relationship

The following diagram illustrates the relationship between the primary chemical name and its various synonyms and identifiers.

Relationship of 5-Oxooctanoic Acid and Its Synonyms



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Caption: Hierarchical relationship of **5-Oxooctanoic acid** to its identifiers.

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References

- 1. 5-Oxooctanoic acid | C₈H₁₄O₃ | CID 280190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
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